

An In-Depth Technical Guide to 4-Bromo-7-methylisatin

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Compound of Interest

Compound Name: 4-Bromo-7-methylisatin

CAS No.: 874375-17-4

Cat. No.: B1292195

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This guide provides a comprehensive technical overview of **4-Bromo-7-methylisatin**, a key heterocyclic compound. Designed for researchers, medicinal chemists, and drug development professionals, this document synthesizes core chemical properties, advanced spectroscopic data, synthesis protocols, and its applications as a versatile building block in the synthesis of bioactive molecules.

Introduction: The Isatin Scaffold and the Significance of 4-Bromo-7-methylisatin

Isatin (1H-indole-2,3-dione) and its derivatives are a celebrated class of heterocyclic compounds, recognized as a "privileged scaffold" in medicinal chemistry.^{[1][2]} First identified in 1840, isatins are not only synthetic constructs but are also found in nature and as endogenous compounds in mammalian tissues, where they are believed to modulate biochemical processes.^{[3][4]} The isatin core, featuring a fused benzene and γ -lactam ring with a vicinal diketone, offers a unique combination of reactive sites, making it a valuable precursor for a diverse array of more complex heterocyclic systems.^{[5][6]}

4-Bromo-7-methylisatin, the focus of this guide, is a strategically substituted derivative. The presence of a bromine atom at the C4 position and a methyl group at the C7 position significantly influences its electronic properties and steric profile. The electron-withdrawing bromine atom can serve as a handle for further functionalization via cross-coupling reactions, while the methyl group modifies the molecule's lipophilicity and steric interactions, which can be crucial for tuning biological activity. These substitutions make **4-Bromo-7-methylisatin** an important intermediate for synthesizing targeted therapeutic agents, particularly in oncology and anti-inflammatory research.[\[4\]](#)[\[7\]](#)

Core Chemical and Physical Properties

4-Bromo-7-methylisatin is typically a solid powder.[\[8\]](#) Its core identity is defined by its unique molecular structure and is cataloged under CAS Number 874375-17-4.[\[9\]](#)[\[10\]](#) A summary of its fundamental properties is presented below.

Table 1: Core Chemical and Physical Data for **4-Bromo-7-methylisatin**

Property	Value	Source(s)
IUPAC Name	4-Bromo-7-methyl-1H-indole-2,3-dione	[11] [12]
CAS Number	874375-17-4	[8] [13]
Molecular Formula	C ₉ H ₆ BrNO ₂	[13]
Molecular Weight	240.05 g/mol	[11] [13]
Exact Mass	238.95800 Da	[13]
Appearance	Solid powder	[8]
Predicted Density	1.714 g/cm ³	[13]
Predicted XLogP3	2.03	[13]
Predicted Refractive Index	1.631	[13]
Storage	Store at 10°C - 25°C in a dry, cool, well-ventilated place	

Spectroscopic Characterization

Accurate structural confirmation is paramount in synthesis and drug discovery. While specific, detailed spectra for **4-Bromo-7-methylisatin** are not widely published, its characteristic spectroscopic features can be reliably predicted based on the isatin scaffold and the influence of its substituents. The following data are typical values derived from analyses of closely related analogs like 7-methylisatin and other brominated isatins.[\[1\]](#)[\[14\]](#)

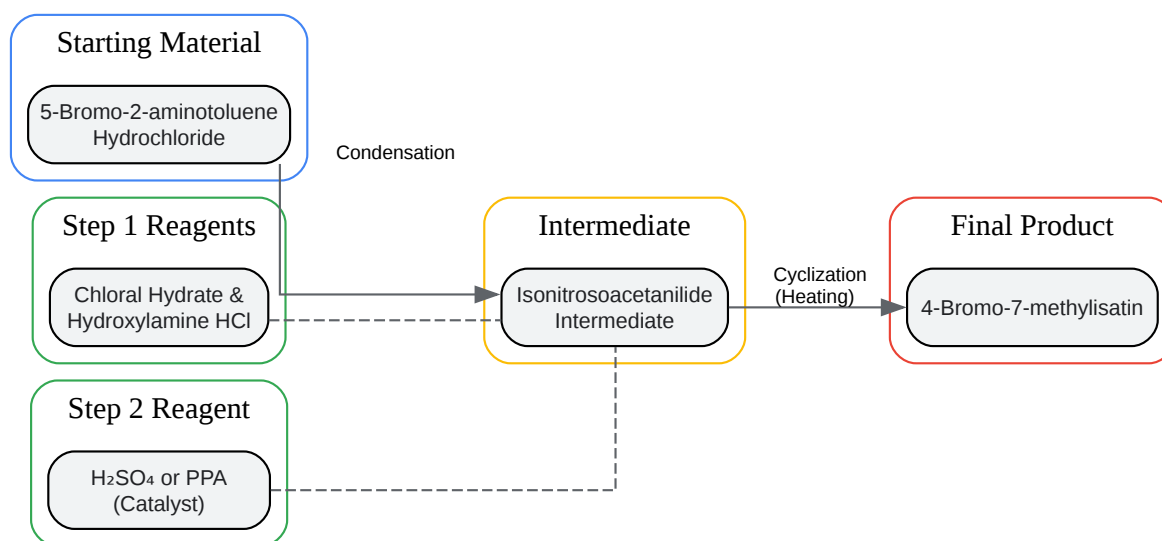
- **¹H NMR (Proton NMR):** The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the N-H proton, and the methyl group protons. The two aromatic protons on the benzene ring will likely appear as doublets in the downfield region (δ 7.0-7.8 ppm). The amide (N-H) proton will present as a broad singlet, typically further downfield (δ ~11.0 ppm), and its chemical shift can be variable. The methyl group protons will give a characteristic singlet in the upfield region (δ ~2.5 ppm).[\[1\]](#)
- **¹³C NMR (Carbon NMR):** The carbon spectrum will be characterized by signals for the two carbonyl carbons (C2 and C3) at the most downfield positions (δ ~158-184 ppm).[\[1\]](#)[\[14\]](#) The aromatic carbons will resonate in the δ 110-150 ppm range, with the carbons attached to bromine (C4) and the C7a bridgehead carbon showing distinct shifts. The methyl carbon will appear at the most upfield position (δ ~18-20 ppm).[\[1\]](#)
- **Infrared (IR) Spectroscopy:** The IR spectrum provides clear evidence of the key functional groups. Strong, distinct absorption bands for the two carbonyl groups (C=O) are expected around 1720-1760 cm^{-1} .[\[1\]](#) A medium, often broad, peak corresponding to the N-H stretch will be visible around 3200-3400 cm^{-1} . Aliphatic and aromatic C-H stretching vibrations will appear in the 2850-2950 cm^{-1} and 3000-3100 cm^{-1} regions, respectively.[\[1\]](#)
- **Mass Spectrometry (MS):** Mass spectrometry will confirm the molecular weight. The mass spectrum should show a molecular ion peak $[\text{M}]^+$ at m/z 240, along with a characteristic isotopic pattern $[\text{M}+2]^+$ at m/z 242 of similar intensity, which is the hallmark of a monobrominated compound. A common fragmentation pattern for isatins involves the loss of two carbonyl groups (2 x CO), which would lead to a significant fragment ion.[\[1\]](#)

Synthesis and Reactivity

Synthetic Pathways

The synthesis of substituted isatins like **4-Bromo-7-methylisatin** typically follows established named reactions, most notably the Sandmeyer isatin synthesis.[5][15] A plausible and documented route involves a multi-step process starting from a substituted aniline.

A patented method describes the synthesis starting from 5-bromo-2-aminotoluene hydrochloride.[7] This process involves a condensation reaction with chloral hydrate and hydroxylamine hydrochloride to form an isonitrosoacetanilide intermediate. This intermediate is then cyclized in the presence of a strong acid catalyst, such as concentrated sulfuric acid or polyphosphoric acid, to yield the final **4-Bromo-7-methylisatin** product.[7] This cyclization step is crucial and relies on an intramolecular electrophilic substitution.



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Figure 1: Generalized Sandmeyer synthesis workflow for **4-Bromo-7-methylisatin**.

Chemical Reactivity

The reactivity of **4-Bromo-7-methylisatin** is dictated by several key features of the isatin core:

- The C3-Carbonyl Group: This is the most reactive site and behaves as a highly reactive ketone. It readily undergoes nucleophilic addition and condensation reactions.[16][17] For

instance, it can react with active methylene compounds in aldol-type condensations or with amines and hydrazines to form Schiff bases and hydrazones, respectively. These reactions are fundamental to building molecular complexity from the isatin scaffold.[3][5]

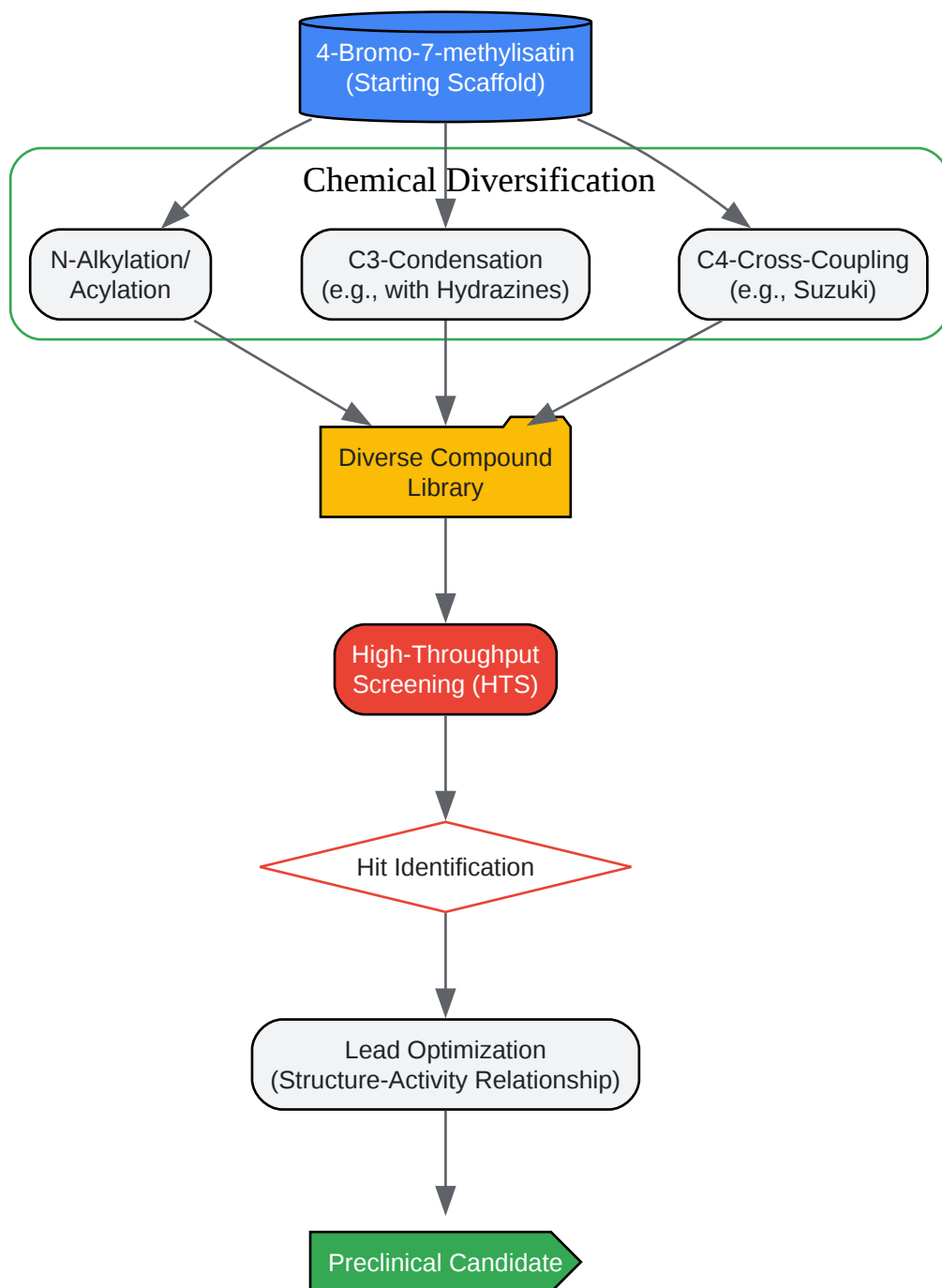
- **The N1-Amide Proton:** The N-H proton is acidic and can be deprotonated with a suitable base, allowing for N-alkylation or N-acylation reactions. This provides a straightforward method to introduce various substituents at the nitrogen position, which is a common strategy in medicinal chemistry to modulate solubility and biological target interactions.[3]
- **The Aromatic Ring:** The benzene ring is activated towards electrophilic aromatic substitution, although the positions are directed by the existing substituents. The bromine atom at C4 also provides a crucial reactive handle for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), enabling the introduction of aryl, vinyl, or alkynyl groups. This versatility is a key reason for its utility in constructing complex drug-like molecules.[18]

Applications in Medicinal Chemistry and Drug Discovery

The isatin scaffold is a cornerstone in the development of new therapeutic agents, exhibiting a wide spectrum of biological activities including anticancer, antimicrobial, antiviral, and anti-inflammatory properties.[17][19][20] **4-Bromo-7-methylisatin** serves as a vital intermediate in the synthesis of potent bioactive compounds.

- **Anticancer Agents:** Many isatin derivatives have been investigated as inhibitors of various protein kinases, which are critical targets in oncology.[2] The substitution pattern of **4-Bromo-7-methylisatin** makes it a candidate for developing selective kinase inhibitors. For example, related bromo-substituted isatin derivatives have been incorporated into molecules designed as inhibitors of CARP-1/CCAR1, a perinuclear phosphoprotein implicated in cancer cell growth.[4]
- **Organic Synthesis Intermediate:** It is a key building block for synthesizing more complex molecules. For instance, it can be used to synthesize 4-bromo-7-methyl tryptophol, which is an intermediate for R-ETODOLAC class anti-inflammatory and analgesic drugs.[7]
- **Scaffold for Library Synthesis:** The predictable reactivity at its C3-carbonyl, N1-amide, and C4-bromo positions makes **4-Bromo-7-methylisatin** an ideal starting point for combinatorial

chemistry and the generation of diverse compound libraries for high-throughput screening.



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Figure 2: Role of **4-Bromo-7-methylisatin** in a typical drug discovery workflow.

Experimental Protocols

The following protocols are representative methodologies for the synthesis and derivatization of **4-Bromo-7-methylisatin**, based on established chemical principles for isatins.

Protocol: Synthesis of 4-Bromo-7-methylisatin

Causality: This protocol is based on the Sandmeyer isatin synthesis, which involves the formation of an α -keto-anilide intermediate followed by an acid-catalyzed intramolecular cyclization. Concentrated sulfuric acid acts as both the catalyst and a dehydrating agent to drive the ring-closure.

Materials:

- 5-bromo-2-methylaniline
- Chloral hydrate
- Hydroxylamine hydrochloride
- Anhydrous sodium sulfate
- Concentrated hydrochloric acid
- Concentrated sulfuric acid
- Deionized water
- Ethanol

Procedure:

- Step 1: Preparation of the Isonitrosoacetanilide Intermediate.
 - In a round-bottom flask, dissolve chloral hydrate and anhydrous sodium sulfate in water.
 - Add a solution of 5-bromo-2-methylaniline (dissolved in water with a small amount of HCl) to the flask.
 - Separately, prepare a solution of hydroxylamine hydrochloride in water.

- Heat the aniline solution to ~60 °C and add the hydroxylamine solution dropwise while stirring vigorously.
- Continue heating and stirring for 1-2 hours. The intermediate will precipitate upon cooling.
- Filter the solid precipitate, wash with cold water, and dry thoroughly. The solid is the corresponding isonitroso-(bromomethylphenyl)acetamide.
- Step 2: Cyclization to **4-Bromo-7-methylisatin**.
 - Pre-heat concentrated sulfuric acid to ~60-70 °C in a separate flask with vigorous stirring.
 - Carefully and portion-wise, add the dried intermediate from Step 1 to the hot acid. The temperature should be carefully controlled to prevent charring.
 - After the addition is complete, maintain the temperature for 15-30 minutes to ensure complete cyclization.
 - Allow the reaction mixture to cool to room temperature, then pour it carefully over crushed ice.
 - The crude **4-Bromo-7-methylisatin** will precipitate as a solid.
 - Filter the crude product, wash thoroughly with cold water until the filtrate is neutral, and then wash with a small amount of cold ethanol.
 - Recrystallize the crude product from a suitable solvent (e.g., ethanol or acetic acid) to obtain the purified **4-Bromo-7-methylisatin**.

Protocol: Synthesis of a 4-Bromo-7-methylisatin Schiff Base

Causality: This protocol demonstrates the characteristic reactivity of the C3-carbonyl group. The reaction is a condensation between the electrophilic carbonyl carbon and a nucleophilic primary amine, forming a C=N double bond (imine or Schiff base). A catalytic amount of acid protonates the carbonyl oxygen, making the carbon more electrophilic and accelerating the reaction.

Materials:

- **4-Bromo-7-methylisatin**
- A primary amine (e.g., aniline)
- Ethanol
- Glacial acetic acid (catalyst)

Procedure:

- Dissolve 1 equivalent of **4-Bromo-7-methylisatin** in ethanol in a round-bottom flask. Gentle heating may be required.
- Add 1.1 equivalents of the primary amine to the solution.
- Add 2-3 drops of glacial acetic acid to catalyze the reaction.
- Fit the flask with a condenser and reflux the mixture for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature. The product will often precipitate out of solution.
- If precipitation occurs, filter the solid product and wash it with a small amount of cold ethanol.
- If no precipitate forms, reduce the solvent volume under reduced pressure and cool the concentrated solution in an ice bath to induce crystallization.
- Dry the purified Schiff base derivative under vacuum.

Safety and Handling

4-Bromo-7-methylisatin should be handled with appropriate safety precautions in a well-ventilated area or chemical fume hood.^[13] According to GHS classifications for similar compounds, it may cause skin irritation, serious eye irritation, and respiratory irritation.^{[11][21]} Therefore, personal protective equipment (PPE), including safety goggles, a lab coat, and

chemical-resistant gloves, is mandatory. Avoid formation of dust and aerosols. Store the compound in a tightly closed container in a cool, dry place away from incompatible materials.

[13]

Conclusion

4-Bromo-7-methylisatin is a highly valuable heterocyclic compound whose utility is rooted in the versatile reactivity of the isatin scaffold. The strategic placement of the bromo and methyl substituents provides medicinal chemists with multiple avenues for structural elaboration, enabling the systematic exploration of structure-activity relationships. Its demonstrated role as an intermediate in the synthesis of anti-inflammatory agents and its potential for creating novel kinase inhibitors underscore its importance. The synthetic protocols and reactivity profile detailed in this guide offer a robust framework for researchers aiming to leverage this powerful building block in their drug discovery and organic synthesis endeavors.

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